Technical Guide: Kinetic Characterization of cis-Chlorfenvinphos Acetylcholinesterase Inhibition

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Compound of Interest

Compound Name:	*cis-Chlorfenvinphos*
CAS No.:	*18708-87-7*
Cat. No.:	*B103268*

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Executive Summary

Chlorfenvinphos (CVP) acts as a potent suicide inhibitor of acetylcholinesterase (AChE), but its toxicity profile is heavily dependent on stereochemistry. The (Z)-isomer (often historically referred to as **cis-chlorfenvinphos**, where the vinylic chlorine and phosphate ester are on the same side) is significantly more potent than the (E)-isomer.

For researchers developing countermeasures (oximes) or assessing toxicological risk, standard

values are insufficient because they fail to account for the time-dependent nature of irreversible inhibition. This guide details the rigorous determination of the bimolecular rate constant (

), the phosphorylation constant (

), and the affinity constant (

) specifically for the bioactive cis-isomer.

Mechanistic Enzymology

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To design a valid kinetic assay, one must understand the molecular events occurring in the active site. **cis-Chlorfenvinphos** does not merely "block" the site; it chemically modifies it.

The Reaction Pathway

The inhibition follows a two-step mechanism typical of organophosphates (OPs), often followed by a third "aging" step that complicates reactivation.[1][2][3]

- Michaelis Complex Formation (

  ): The cis-CVP molecule enters the AChE gorge. The 2,4-dichlorophenyl moiety interacts with the peripheral anionic site (PAS), orienting the phosphate group toward the catalytic triad (Ser203, His440, Glu327 in human AChE).

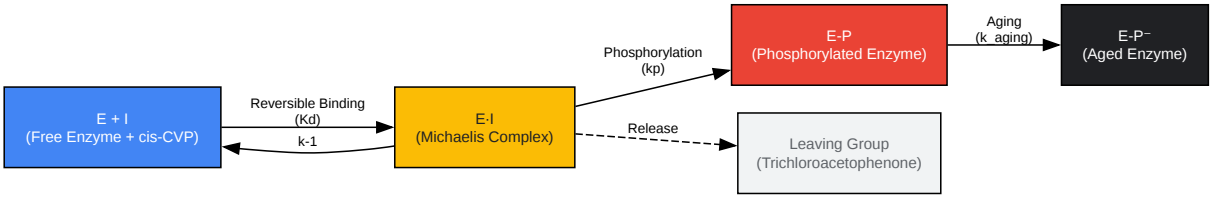
- Phosphorylation (

  ): The hydroxyl group of the catalytic serine attacks the phosphorus atom. The enol leaving group (2,2',4'-trichloroacetophenone) is expelled. The enzyme is now phosphorylated and inactive.

- Aging (Dealkylation): Over time, the phosphorylated serine residue loses an ethyl group (scission of the O-C bond). This results in a negatively charged phosphate oxygen, which electrostatically stabilizes the histidine residue, rendering the enzyme resistant to oxime reactivation (e.g., 2-PAM).

Visualizing the Pathway

The following diagram illustrates the kinetic progression from free enzyme to aged, irreversibly inhibited enzyme.



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Kinetic Characterization Models

Standard

values are time-dependent for irreversible inhibitors. If you incubate cis-CVP with AChE for 10 minutes vs. 60 minutes, the

will drop significantly. Therefore, we must calculate the bimolecular rate constant (

).

The Kinetic Equation

The inhibition is described by the equation:

Where:

- = Residual enzyme activity at time

  .
- = Control enzyme activity (solvent only).
- = Observed pseudo-first-order rate constant (min

).

Determining , , and

Once

is determined for various inhibitor concentrations (

), we plot

vs.

.

- Linear Plot: If the plot is linear passing through the origin,

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is very high (low affinity), and we can only determine the overall

(slope).

- Hyperbolic Plot: If the plot saturates, it indicates distinct affinity binding before phosphorylation. We fit to the Kitz-Wilson equation:

Target Metric for cis-CVP: High potency OPs often show

values in the range of

to

M

min

.

Experimental Protocol: Modified Ellman's Assay

This protocol is designed to eliminate artifacts caused by spontaneous hydrolysis of the inhibitor and interaction between the inhibitor and the Ellman's reagent (DTNB).

Reagents & Preparation

- Enzyme: Recombinant Human AChE (hAChE) or Electric Eel AChE. Note: hAChE is preferred for drug development relevance.
- Substrate: Acetylthiocholine iodide (ATCh), 0.5 mM final.
- Chromogen: DTNB (5,5′-dithiobis-(2-nitrobenzoic acid)), 0.3 mM final.
- Inhibitor:**cis-Chlorfenvinphos** (analytical standard, >98% Z-isomer). Dissolve in 100% DMSO.
- Buffer: 0.1 M Phosphate buffer, pH 7.4 or 8.0 (pH 7.4 mimics physiological conditions; pH 8.0 maximizes Ellman reaction speed).

Critical Control: Isomer Purity

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Commercial "Chlorfenvinphos" is often a mix of Z (cis) and E (trans).

- Action: Verify purity via GC-MS or HPLC before kinetics. The Z-isomer usually elutes first on non-polar columns.
- Why? The E-isomer is a weak inhibitor. A mixture will yield a biphasic kinetic plot, invalidating your

  calculation.

Step-by-Step Workflow

We use a discontinuous method to measure the rate of inactivation.

- Incubation Plate Setup:
  - Prepare a 96-well "Incubation Plate".
  - Add 180 µL Buffer + Enzyme to wells.
  - Add 20 µL of cis-CVP at 10x concentrations (Final

    ranges: 1 nM to 10 µM).
  - Control: DMSO only (no inhibitor).
- Time Course:
  - Start timer.
  - At defined intervals (

    = 1, 2, 4, 8, 16, 32 min), transfer 10 µL of the incubation mixture to a separate "Read Plate".
- Activity Measurement (Read Plate):
  - The Read Plate contains 190 µL of Substrate (ATCh) + DTNB mixture.

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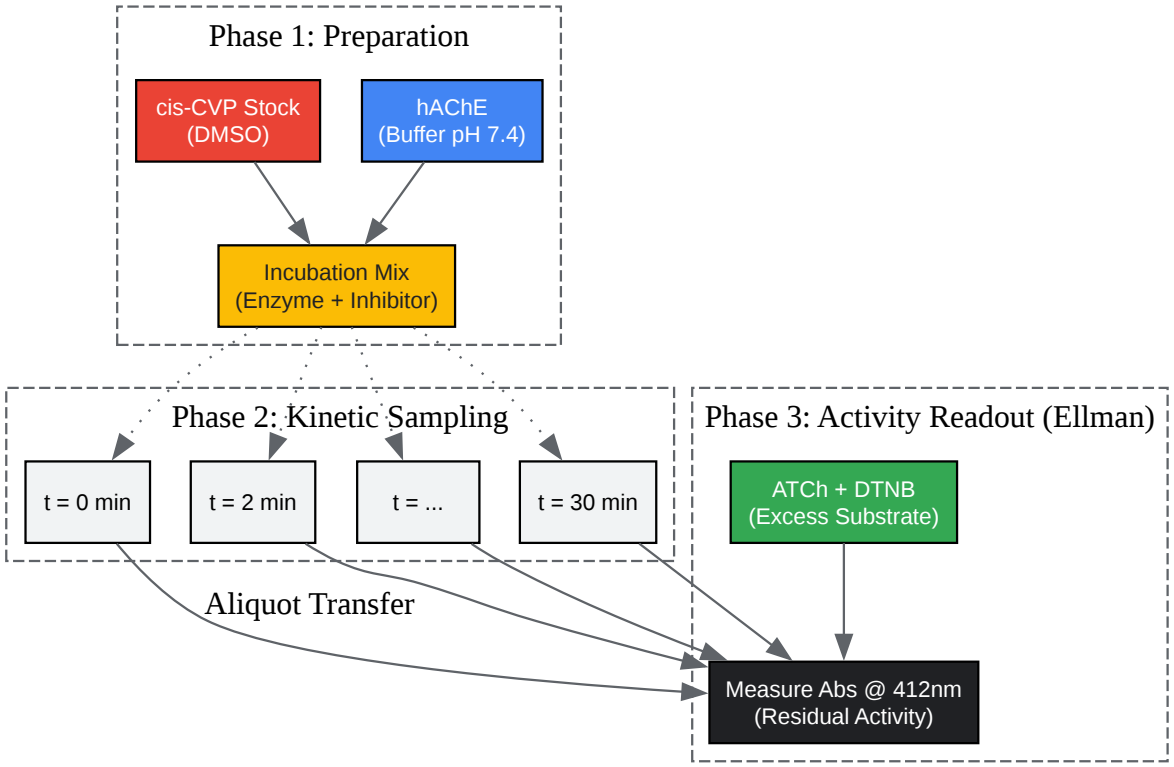
- Dilution Effect: The 1:20 transfer effectively stops the inhibition reaction by diluting the inhibitor below its effective concentration, while the enzyme acts on the substrate.
- Measure Absorbance at 412 nm kinetically for 2 minutes to get the velocity (

).

Workflow Diagram



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Data Analysis & Interpretation

Determining

For each inhibitor concentration, perform a linear regression of the natural log of residual activity over time.

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Time (min)	Absorbance (412nm)	Velocity ( )	% Activity ( )	
0	0.850	0.425	100%	4.60
2	0.650	0.325	76%	4.33
4	0.490	0.245	57%	4.04
...	...	...	...	...

- Plot:

  vs. Time.
- Slope: The negative slope is

  for that specific concentration.

Calculating

Plot

(y-axis) vs.

(x-axis).

- Scenario A (Linear): If

  for a linear fit, calculate

  as the slope.
  - Report:

    .
- Scenario B (Saturation): If the curve bends, fit to the hyperbolic equation (Kitz-Wilson).
  - Report:

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(max phosphorylation rate) and

(affinity).

- Calculation:

.

Troubleshooting Common Issues

- Spontaneous Hydrolysis: Run a "No Enzyme" control. If Absorbance increases over time in the presence of inhibitor but no enzyme, cis-CVP is hydrolyzing or reacting with DTNB. Solution: Use the modified Ellman method where DTNB is added after the reaction is stopped.[4]

- Solvent Quenching: Ensure DMSO concentration in the final well is <1%. Higher concentrations can denature AChE, mimicking inhibition.

References

- Aldridge, W. N. (1950). Some properties of specific cholinesterase with particular reference to the mechanism of inhibition by diethyl p-nitrophenyl thiophosphate (E605) and analogues. Biochemical Journal, 46(4), 451–460. Link

- Ellman, G. L., Courtney, K. D., Andres, V., & Feather-Stone, R. M. (1961). A new and rapid colorimetric determination of acetylcholinesterase activity. Biochemical Pharmacology, 7(2), 88–95. Link

- Worek, F., et al. (2004). Kinetic analysis of interactions between human acetylcholinesterase, structurally different organophosphorus compounds and oximes. Biochemical Pharmacology, 68(11), 2237-2248. Link

- Casida, J. E. (2017). Pest Toxicology: The Primary Mechanisms of Pesticide Action. Chemical Research in Toxicology, 30(5), 1139-1143. Link

- World Health Organization. (2009). The WHO Recommended Classification of Pesticides by Hazard. WHO Guidelines. Link

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Sources

- 1. Is it possible to reverse aged acetylcholinesterase inhibited by organophosphorus compounds? Insight from the theoretical study - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 2. Study on Spontaneous Reactivation and Aging of Acetylcholinesterase Inhibited by Paraoxon and Malaoxon in Ten Species [mdpi.com]
- 3. Efforts towards treatments against aging of organophosphorus-inhibited acetylcholinesterase - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Optimal detection of cholinesterase activity in biological samples: modifications to the standard Ellman's assay - PubMed [pubmed.ncbi.nlm.nih.gov]
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